

An In-depth Technical Guide to the Safe Handling of 4-(Trimethylsilyl)pyridine

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Compound of Interest

Compound Name: 4-(Trimethylsilyl)pyridine

Cat. No.: B099293

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(Trimethylsilyl)pyridine**, a versatile reagent in chemical synthesis. Given the limited availability of in-depth safety literature for this specific compound, this document synthesizes data from Safety Data Sheets (SDS) for **4-(Trimethylsilyl)pyridine** and its isomers, presenting a thorough overview of its potential hazards and the necessary precautions for its safe use in a laboratory setting.

Chemical Identification and Properties

4-(Trimethylsilyl)pyridine is a derivative of pyridine, a basic heterocyclic organic compound. The introduction of the trimethylsilyl group modifies its chemical properties, making it a valuable building block in organic synthesis.





Table 1: Physical and Chemical Properties of **4-(Trimethylsilyl)pyridine** and Related Compounds

Property	4-(Trimethylsilyl)pyridine	2-(Trimethylsilyl)pyridine	Pyridine (for comparison)
CAS Number	18301-46-7[1][2]	13737-04-7[3]	110-86-1[4]
Molecular Formula	C ₈ H ₁₃ NSi[2]	C ₈ H ₁₃ NSi	C ₅ H ₅ N[4]
Molecular Weight	151.28 g/mol [2]	151.28 g/mol	79.10 g/mol
Appearance	Colorless to slightly pale yellow, clear liquid[5]	Colorless to Almost colorless clear liquid	Colorless liquid[4]
Boiling Point	No data available	No data available	115 °C (239 °F)[4]
Flash Point	94°C (for a related compound)[5]	Combustible liquid	20 °C (68 °F)
Density	0.94 g/mL (for a related compound)[5]	0.9100 to 0.9300 g/cm ³	0.978 g/cm ³ at 25 °C (77 °F)[4]
Solubility in Water	No data available	No data available	Miscible

Hazard Identification and Classification

4-(Trimethylsilyl)pyridine and its isomers are classified as hazardous chemicals. The following table summarizes the GHS hazard classification based on available data for closely related silylpyridines.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3 / Combustible Liquid		Danger / Warning	H226: Flammable liquid and vapour / H227: Combustible liquid
Acute Toxicity, Oral	Category 4		Danger	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3		Danger	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation[5]
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory system)		Warning	H335: May cause respiratory irritation[6]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	None	-	H412: Harmful to aquatic life with long lasting effects

Note: This classification is a composite based on data for various trimethylsilylpyridine isomers and may not be fully representative of the 4-isomer. Users should always consult the specific SDS for the product they are using.

Toxicology

Detailed toxicological data for **4-(Trimethylsilyl)pyridine** is not readily available. The information below is based on data for related compounds and the parent compound, pyridine. It should be treated as indicative of potential hazards.

Table 3: Summary of Toxicological Information

Toxicological Endpoint	Data	Species	Notes
Acute Oral Toxicity (LD50)	440 mg/kg	Rat	Data for 4-methylpyridine.
Skin Corrosion/Irritation	Causes skin irritation.	Rabbit	Data for 4-methylpyridine.
Serious Eye Damage/Irritation	Causes serious eye irritation.	Rabbit	Data for 4-methylpyridine.
Carcinogenicity	Not classified as a carcinogen. ^[4]	-	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC. ^[4]
Aspiration Hazard	No data available	-	

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-(Trimethylsilyl)pyridine**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this chemical to determine the appropriate PPE.

- Eye/Face Protection: Wear chemical safety goggles that meet the ANSI Z.87.1 standard. A face shield is recommended when there is a risk of splashing.[7][8]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. Nitrile gloves provide good short-term protection.[7][9] Always inspect gloves before use.
 - Lab Coat: A flame-resistant lab coat is required.[8] Ensure it is buttoned and fits properly to cover as much skin as possible.
 - Clothing: Wear long pants and closed-toe shoes. Avoid synthetic fabrics like polyester.[7]
- Respiratory Protection: Work in a well-ventilated area, preferably in a chemical fume hood.[9] If engineering controls are not sufficient, a respirator may be required.[7]

Handling

- Use only in a well-ventilated area, such as a chemical fume hood.[9]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mists.[3]
- Keep away from heat, sparks, and open flames.[3]
- Use non-sparking tools and explosion-proof equipment.[3]
- Ground/bond container and receiving equipment to prevent static discharge.
- Handle under an inert atmosphere as the compound may be air and light sensitive.[3]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Store away from incompatible materials such as strong oxidizing agents.[3]
- Keep away from sources of ignition.[6]

- Store in a locked, secure area.[3]

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[5]
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[3] Combustion may produce toxic fumes of nitrogen oxides, carbon monoxide, carbon dioxide, and silicon dioxide.[3]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[3]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.[6] Remove all sources of ignition.[3]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.[3]

Experimental Protocols

Due to the lack of specific published experimental protocols for **4-(Trimethylsilyl)pyridine**, a generalized procedure for a typical laboratory-scale reaction is provided below. This should be adapted based on the specific reaction conditions and a thorough risk assessment.

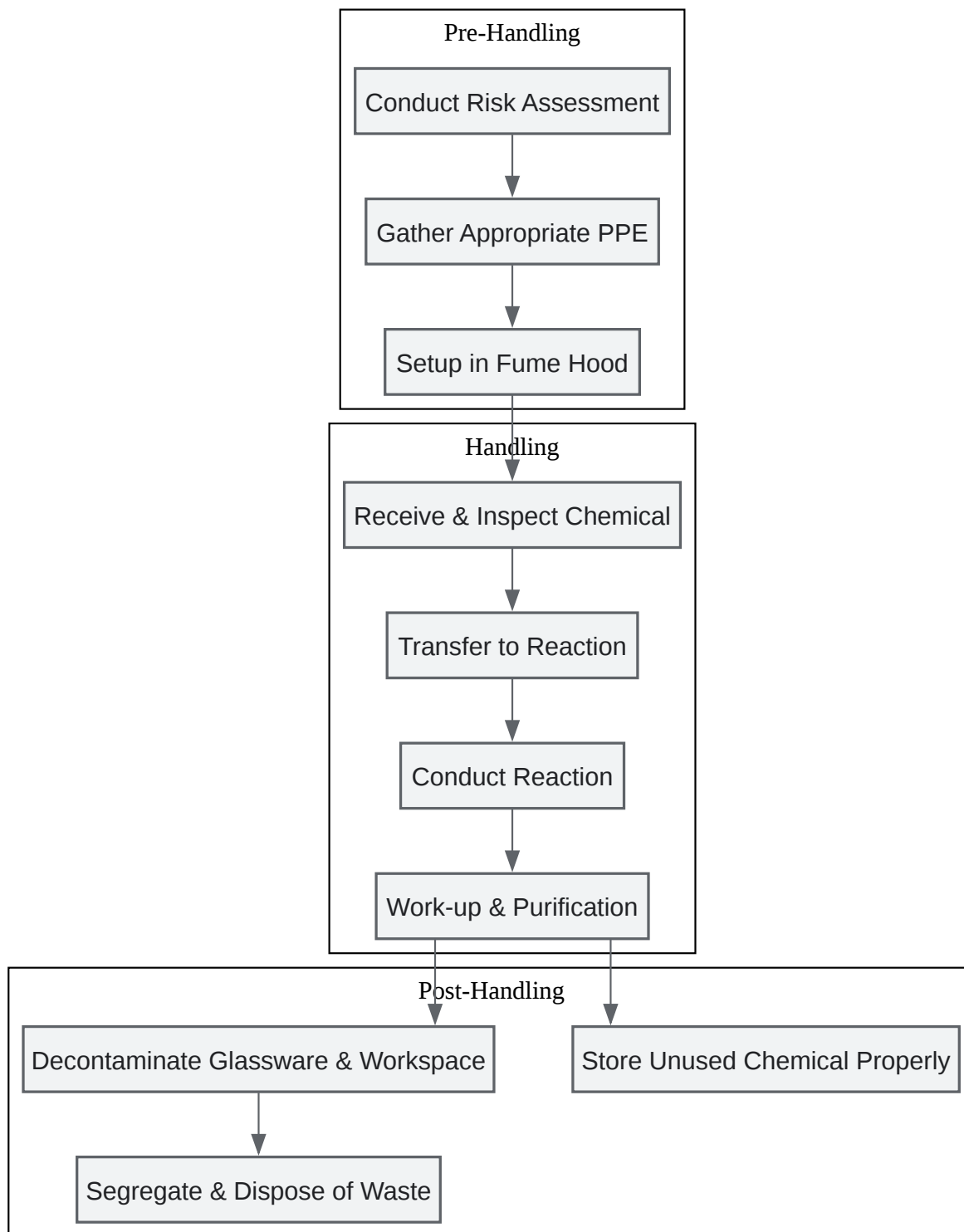
Generalized Protocol for a Reaction Using **4-(Trimethylsilyl)pyridine**

- Preparation:
 - Conduct a thorough risk assessment for the specific reaction, considering all reactants, products, and potential byproducts.
 - Ensure all necessary PPE is available and in good condition.
 - Set up the reaction in a clean and dry chemical fume hood.
 - Ensure an appropriate fire extinguisher, spill kit, and safety shower/eyewash station are readily accessible.
 - Dry all glassware in an oven and assemble the apparatus under an inert atmosphere (e.g., nitrogen or argon).
- Execution:
 - Measure and transfer all reagents in the fume hood.
 - Add **4-(Trimethylsilyl)pyridine** to the reaction vessel using a syringe or cannula under an inert atmosphere.
 - Maintain the inert atmosphere throughout the reaction.

- Monitor the reaction for any signs of an uncontrolled exotherm or pressure buildup.
- Work-up and Purification:
 - Quench the reaction carefully, considering the reactivity of any unreacted starting materials.
 - Perform extractions and washes in the fume hood.
 - Purify the product using appropriate techniques (e.g., chromatography, distillation) in a well-ventilated area.
- Waste Disposal:
 - Dispose of all chemical waste in appropriately labeled containers according to institutional and local regulations.
 - Never pour chemical waste down the drain.[\[9\]](#)

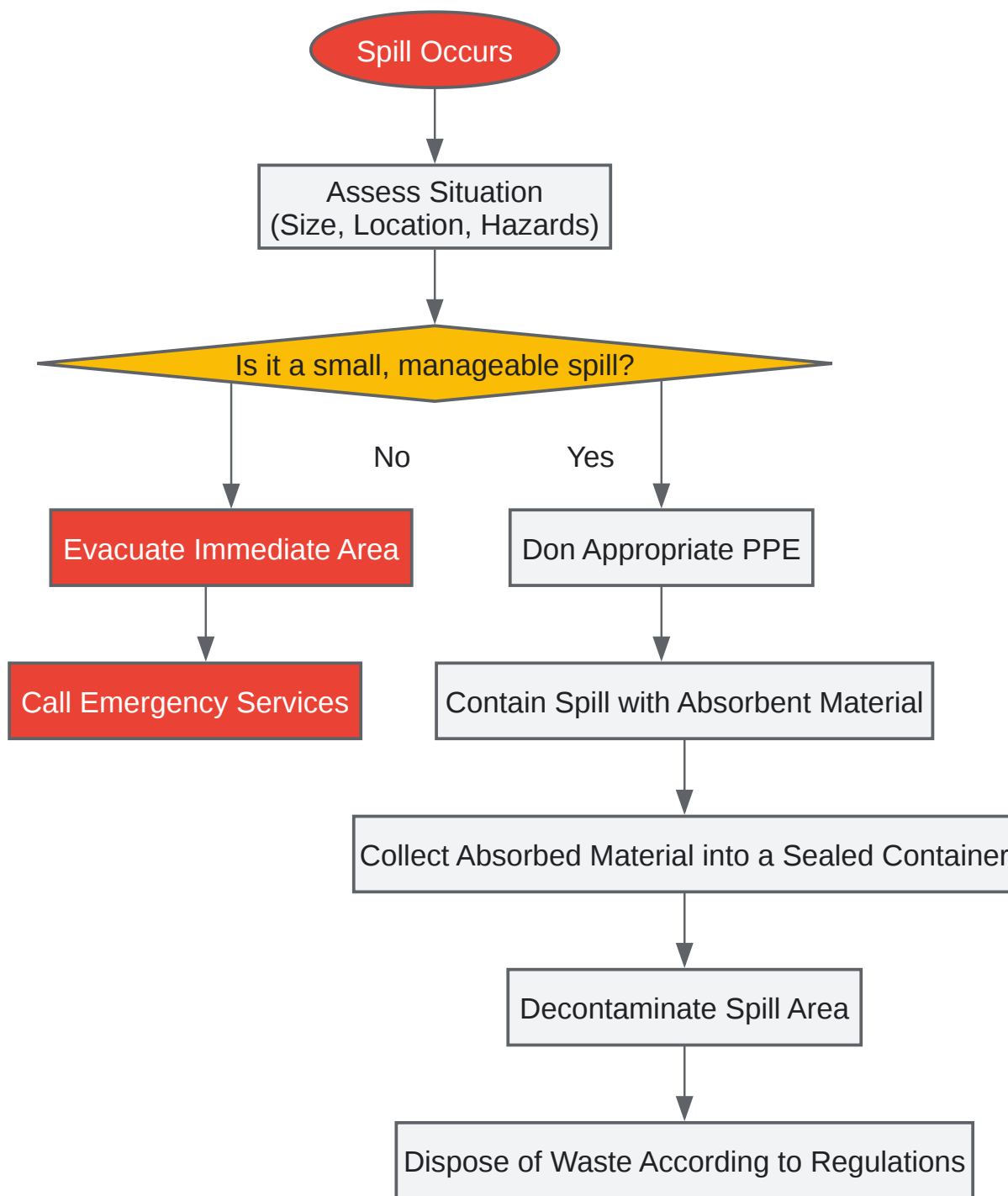
Visualized Workflows

The following diagrams illustrate key safety workflows for handling **4-(Trimethylsilyl)pyridine**.



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Caption: Comprehensive safety and handling workflow for **4-(Trimethylsilyl)pyridine**.



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Caption: Decision-making workflow for handling a chemical spill.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance. Do not dispose of **4-(Trimethylsilyl)pyridine** down the drain.^[9] Contaminated packaging should also be treated as hazardous waste.

Conclusion

4-(Trimethylsilyl)pyridine is a valuable chemical reagent that requires careful handling due to its potential hazards, including flammability, toxicity, and irritant properties. By adhering to the safety precautions outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet provided by the supplier before using this or any other chemical.

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References

- 1. 4-(Trimethylsilyl)pyridine | 18301-46-7 [chemicalbook.com]
- 2. Pyridine,4-(trimethylsilyl)- [webbook.nist.gov]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. aksci.com [aksci.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. ehs.dartmouth.edu [ehs.dartmouth.edu]
- 9. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]

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